

# 2,2'-Methylenebisbenzothiazole chemical properties

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## Compound of Interest

Compound Name: 2,2'-Methylenebisbenzothiazole

Cat. No.: B155707

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An In-depth Technical Guide to the Core Chemical Properties of **2,2'-Methylenebisbenzothiazole**

## Introduction

**2,2'-Methylenebisbenzothiazole**, also known as Di-2-benzothiazolylmethane, is a chemical compound with the molecular formula  $C_{15}H_{10}N_2S_2$ .<sup>[1][2]</sup> It is recognized for its applications primarily in the rubber and plastics industries, where it serves as a vulcanization accelerator.<sup>[1]</sup> This role enhances the mechanical properties, durability, heat resistance, and tensile strength of rubber products by promoting cross-linking.<sup>[1]</sup> Additionally, it is used as a stabilizer in various plastics, contributing to their thermal stability and resistance to degradation.<sup>[1]</sup> Its versatility extends to the textile industry for its anti-fungal and anti-bacterial properties, and in the formulation of adhesives and sealants to improve bond strength.<sup>[1]</sup>

## Chemical and Physical Properties

The fundamental properties of **2,2'-Methylenebisbenzothiazole** are summarized in the table below. These properties are crucial for its handling, storage, and application in various industrial and research settings.

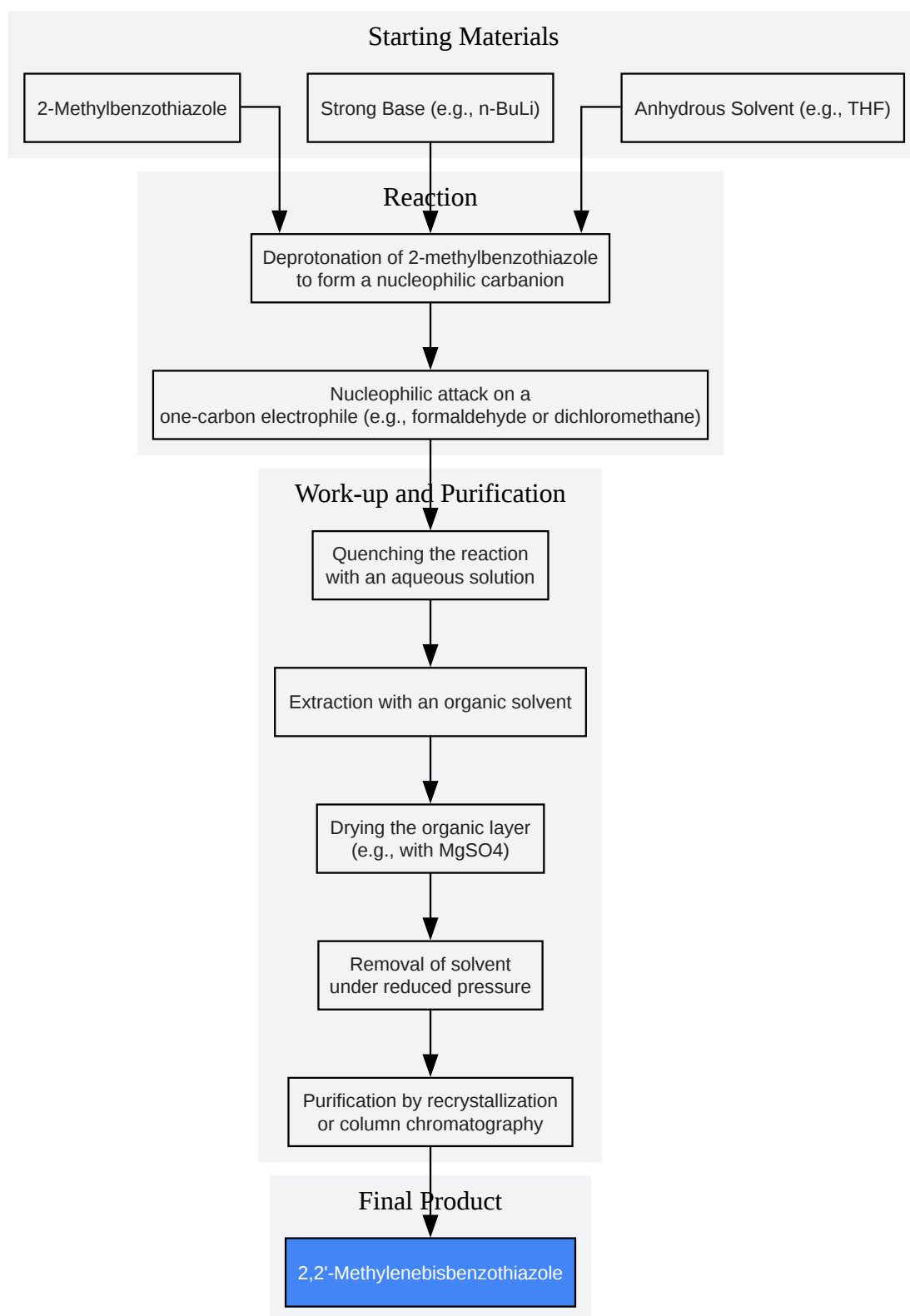
Property	Value	Reference
Molecular Formula	C15H10N2S2	[1][2]
Molecular Weight	282.38 g/mol	[1]
CAS Number	1945-78-4	[1][3][4]
Appearance	Light orange, yellow or green crystalline powder	[1][3]
Melting Point	93 - 97 °C	[1]
Density (estimate)	1.3270 g/cm <sup>3</sup>	[3]
Refractive Index (estimate)	1.6000	[3]
Purity	≥ 97% (GC)	[1]
Storage Conditions	Room Temperature, Sealed in dry conditions	[1][3]

## Experimental Protocols

### Synthesis of 2,2'-Methylenebisbenzothiazole from 2-Methylbenzothiazole

While specific detailed protocols for the synthesis of **2,2'-Methylenebisbenzothiazole** were not found in the provided search results, a general approach can be inferred from the preparation of its precursor, 2-methylbenzothiazole, and related benzothiazole derivatives. The synthesis of 2-methylbenzothiazole can be achieved through various methods, including the reaction of 2-aminothiophenol with acetic anhydride or acetic acid.

A plausible synthetic route to **2,2'-Methylenebisbenzothiazole** would involve the reaction of 2-methylbenzothiazole with a suitable one-carbon electrophile in the presence of a base. A generalized workflow for a potential synthesis is depicted below.



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Caption: A generalized workflow for the synthesis of **2,2'-Methylenebisbenzothiazole**.

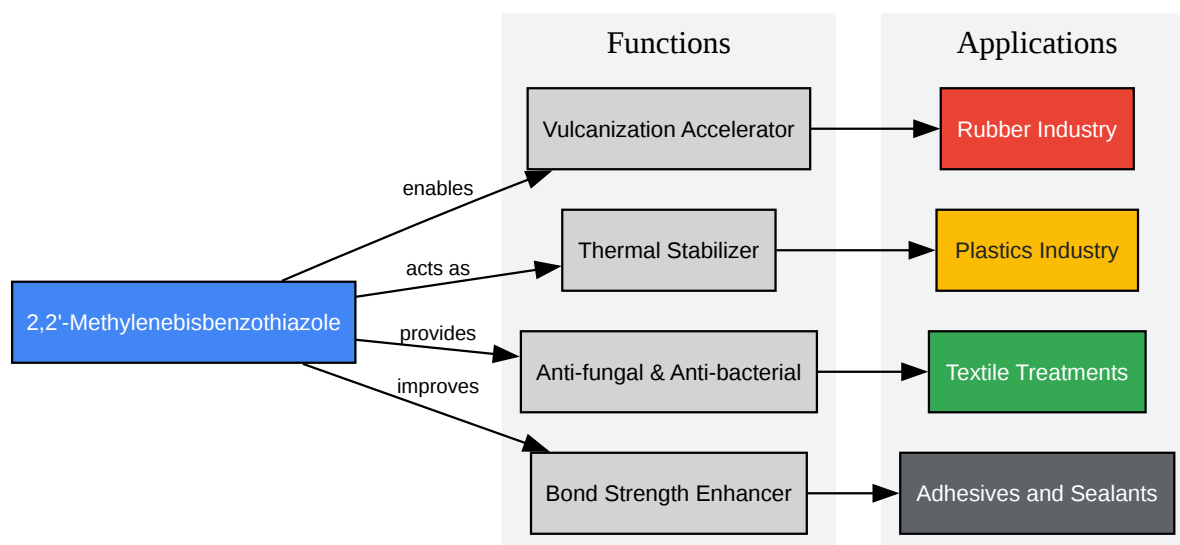
## Analytical Methods

The characterization of **2,2'-Methylenebisbenzothiazole** involves standard analytical techniques to confirm its identity and purity.

- Gas Chromatography (GC): Purity is often determined by Gas Chromatography.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^{13}\text{C}$  NMR data is available for structural elucidation.[4]
- Mass Spectrometry (MS): GC-MS data is available, showing a molecular ion peak at  $m/z$  282, confirming the molecular weight.[4]
- Infrared (IR) Spectroscopy: FTIR spectra, typically obtained using a KBr wafer, can be used to identify functional groups.[4]

## Applications and Logical Relationships

The primary applications of **2,2'-Methylenebisbenzothiazole** stem from its chemical structure, which allows it to function effectively in polymer and material science.



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Caption: Logical relationship between **2,2'-Methylenebisbenzothiazole** and its industrial applications.

- **Rubber Industry:** It is extensively used as a vulcanization accelerator, which enhances the cross-linking of rubber, leading to improved durability, elasticity, heat resistance, and tensile strength in products like tires and seals.[1]
- **Plastics Industry:** It functions as a stabilizer in various plastic formulations, improving thermal stability and resistance to degradation from heat and UV light.[1]
- **Textile Treatments:** The compound is employed for its anti-fungal and anti-bacterial properties, which protect fabrics and extend their longevity.[1]
- **Adhesives and Sealants:** In these formulations, it helps to increase bond strength and resistance to environmental factors.[1]
- **Research Applications:** It is also used as a reagent in the synthesis of other compounds, particularly in polymer science and materials engineering research.[1]

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